

Personal protective equipment for handling **tert-Butoxychlorodiphenylsilane**

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Compound of Interest

Compound Name: **tert-Butoxychlorodiphenylsilane**

Cat. No.: **B093950**

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Essential Safety and Handling Guide for **tert-Butoxychlorodiphenylsilane**

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **tert-Butoxychlorodiphenylsilane**, ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **tert-Butoxychlorodiphenylsilane**
- Synonyms: tert-Butyldiphenylsilyl chloride, TBDPSCI[1][2]
- CAS Number: 58479-61-1[1]

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butoxychlorodiphenylsilane is a hazardous chemical that requires stringent safety measures. It is classified as a flammable liquid and vapor, may be corrosive to metals, and causes severe skin burns and eye damage.[3] Contact with water liberates toxic gas.[1]

Summary of Hazards:

Hazard Classification	Category
Flammable liquids	Category 3
Skin corrosion/irritation	Category 1B[1][3]
Serious eye damage/eye irritation	Category 1[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

Recommended Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial to minimize exposure risk. The following table outlines the required PPE for handling **tert-Butoxychlorodiphenylsilane**.

Body Part	Personal Protective Equipment	Specifications and Notes
Hands	Chemical-resistant gloves	Handle with gloves that have been inspected prior to use. The gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[3]
Body	Fire/flame resistant and impervious clothing	Wear suitable protective clothing to prevent skin contact.[3]
Eyes/Face	Safety glasses with side shields and a face shield	In situations with splash potential, wear goggles and a face shield.[4]
Respiratory	Use in a well-ventilated area or under a chemical fume hood	If ventilation is inadequate, wear appropriate respiratory protection.[2][4]

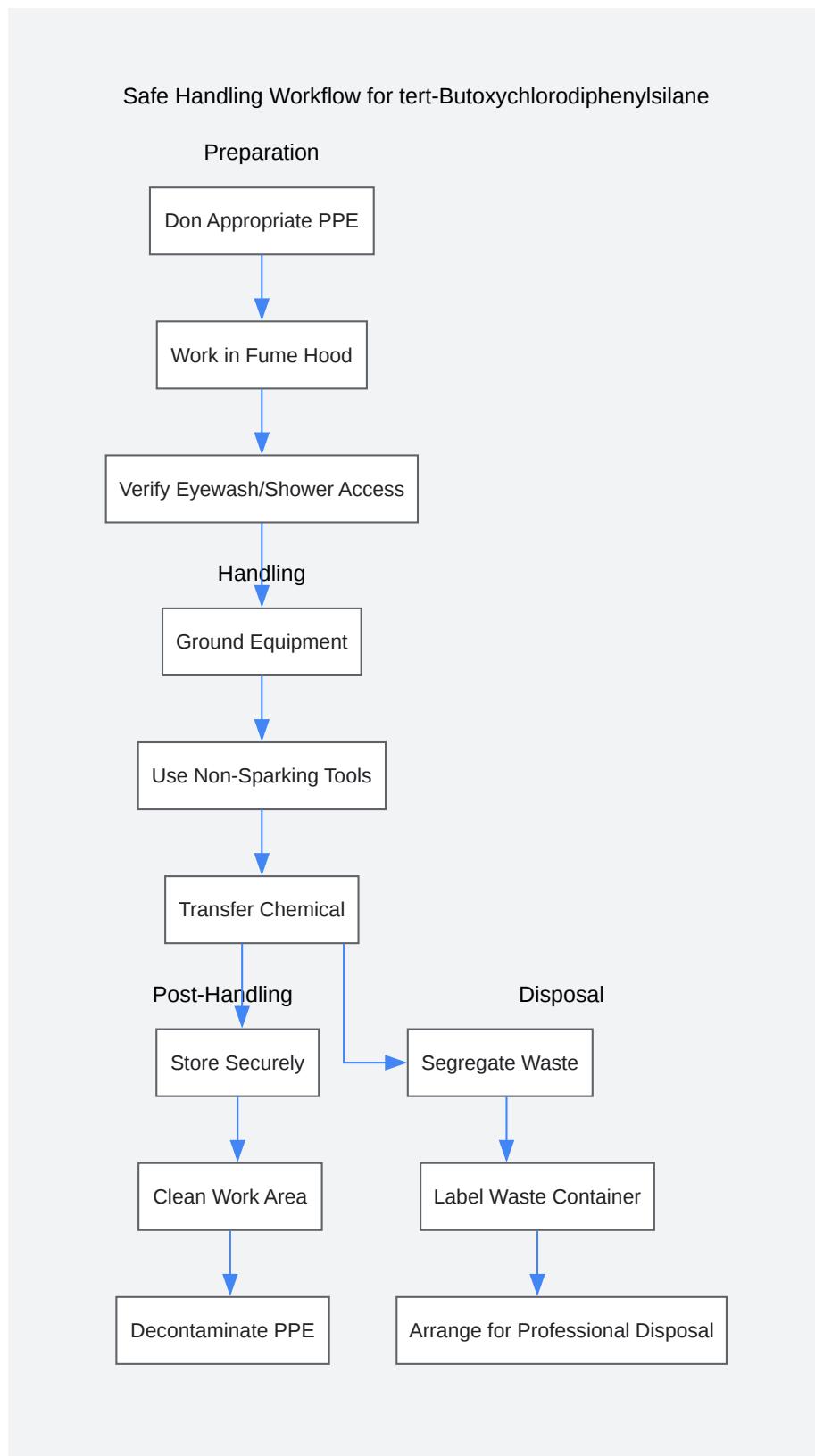
Operational and Handling Protocols

Adherence to proper handling procedures is critical to prevent accidents and ensure a safe laboratory environment.

Key Handling Steps:

- Preparation: Work in a well-ventilated area, preferably a chemical fume hood.[2] Ensure that an eyewash station and safety shower are readily accessible.[5]
- Grounding: Ground and bond the container and receiving equipment to prevent static discharge.[3]
- Tools: Use non-sparking tools to avoid ignition sources.[3]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or spray.[3] [6]
- Moisture: Handle under inert gas and protect from moisture, as it reacts violently with water. [2]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3] Store locked up.[1]

Experimental Workflow Diagram:



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Caption: Workflow for the safe handling of **tert-Butoxychlorodiphenylsilane**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [6]

Spill Response:

- Remove all sources of ignition.[\[3\]](#)
- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment.
- Use spark-proof tools and explosion-proof equipment.[\[3\]](#)
- Contain the spill and collect the material with an inert absorbent.

- Place the collected material in a suitable, closed container for disposal.[3]
- Do not let the chemical enter drains.[3]

Disposal Plan

Proper disposal of **tert-Butoxychlorodiphenylsilane** and its containers is essential to prevent environmental contamination and comply with regulations.

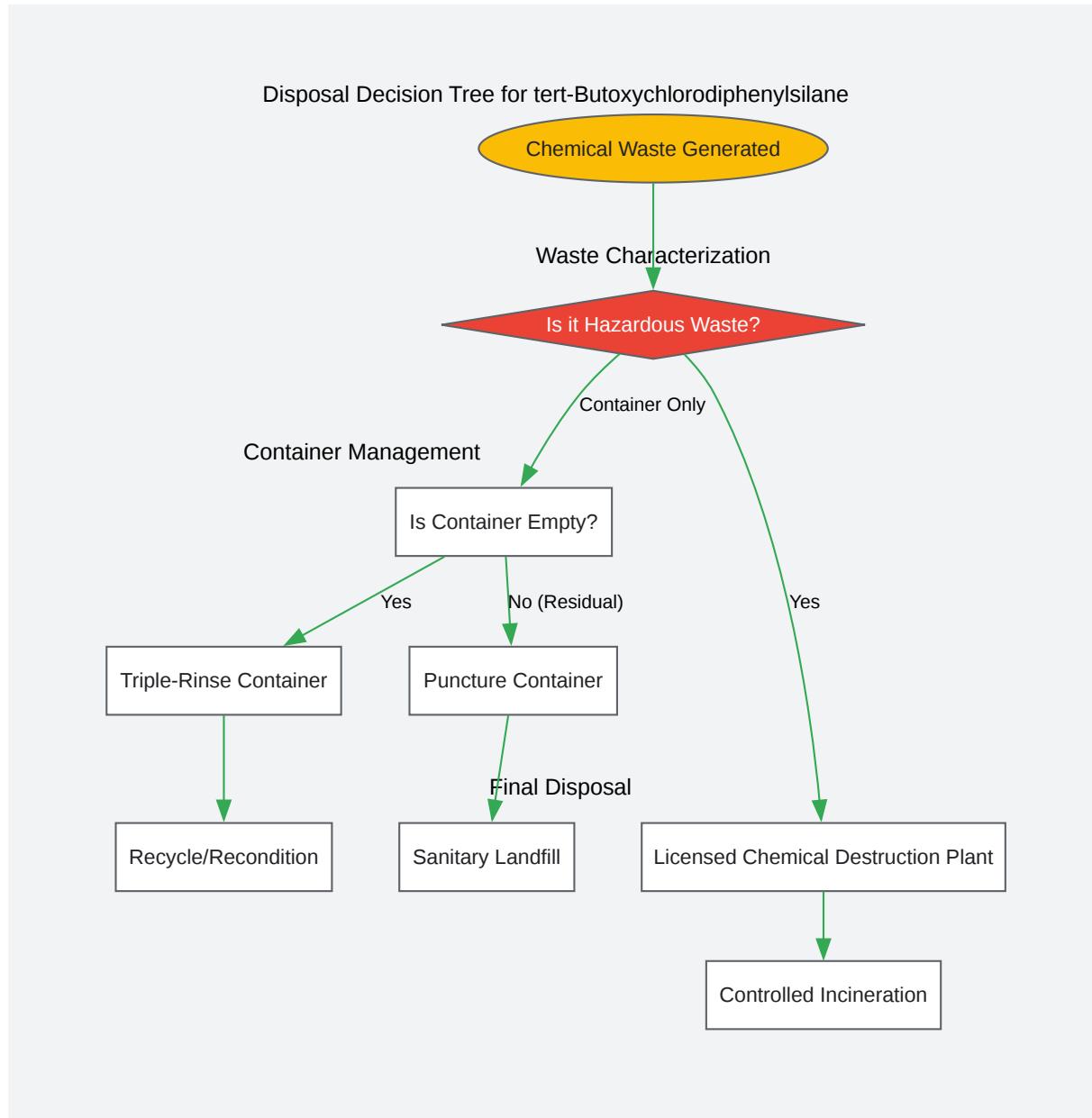
Waste Disposal:

- The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3]
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[3]
- Waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.[7]

Container Disposal:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3]
- Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill.[3]
- Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[3]

Disposal Logic Diagram:



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Caption: Decision tree for the proper disposal of **tert-Butoxychlorodiphenylsilane** waste.

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